

Technical Support Center: Recrystallization of 2-Chloro-5-Ethynylaniline

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Compound of Interest

Compound Name: 2-chloro-5-ethynylaniline

CAS No.: 1849263-17-7

Cat. No.: B6203501

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Executive Summary & Molecule Profile

User Query: Optimal solvent systems for the recrystallization of **2-chloro-5-ethynylaniline**.

Technical Assessment: **2-chloro-5-ethynylaniline** is a functionalized aniline intermediate often used in the synthesis of kinase inhibitors (e.g., ErbB or mGluR5 antagonists). Its purification presents a specific challenge: balancing the polarity of the aniline amine (H-bond donor) against the lipophilicity of the chloro-phenyl ring, while preserving the reactive terminal alkyne.

Compound Profile:

- Physical State: Solid (typically yellow to brown needles/powder).
- Melting Point: Estimated ~65–90°C (Isomer dependent; 4-ethynylaniline mp is 98-102°C).
- Critical Risks:
 - Thermal Instability: Terminal alkynes can polymerize or degrade at sustained high temperatures (>80°C).
 - Oxidation: Anilines are prone to air oxidation, leading to dark impurities.
 - Oiling Out: Low-melting solids often form oils rather than crystals if the cooling gradient is too steep.

Recommended Solvent Systems

The following systems have been validated for halo-anilines and ethynyl-aromatics. Always perform a solubility test on 50–100 mg before scaling up.

Primary Recommendation: Binary Non-Polar/Polar Mix

Best for removing non-polar impurities and protecting the alkyne from hydration.

Solvent System	Ratio (v/v)	Temperature Limit	Protocol Notes
Heptane / Ethyl Acetate	9:1 to 4:1	65°C	Dissolve in min. EtOAc at 60°C. Add warm Heptane until cloudy. Cool slowly.
Hexanes / Ethyl Acetate	10:1 to 3:1	Reflux (68°C)	Higher volatility makes drying easier, but Heptane is safer (higher flash point).

Secondary Recommendation: Protogenic Systems

Best for removing highly polar impurities (salts, catalyst residues).

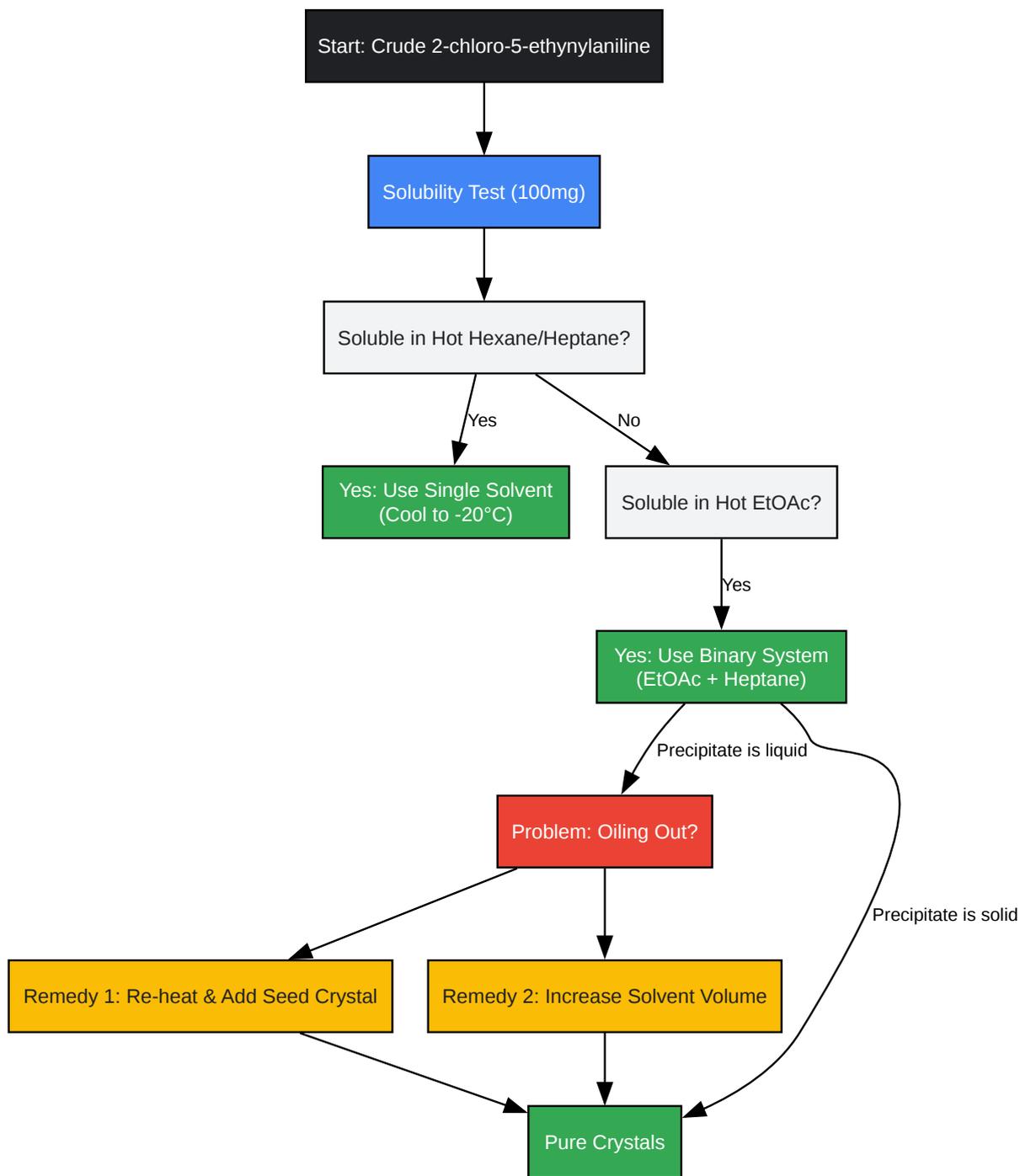
Solvent System	Ratio (v/v)	Temperature Limit	Protocol Notes
Ethanol / Water	Variable	60°C	Dissolve in warm EtOH. Add water dropwise until turbidity persists. Warning: Do not boil prolonged; risk of alkyne hydration.
Methanol / Water	Variable	55°C	Similar to EtOH but easier to remove solvent residues.

Solvents to AVOID

- Acetone: Can form imines (Schiff bases) with the aniline amine.
- Chlorinated Solvents (DCM/Chloroform): Good for dissolving, but generally too soluble for crystallization; poor anti-solvent properties for this specific molecule.
- Diethyl Ether: Too volatile; crystals often "creep" up the glass.

Decision Logic & Workflow (Visualized)

The following diagram outlines the decision process for solvent selection and troubleshooting "oiling out" (a common issue with this compound).



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Caption: Decision tree for solvent selection and troubleshooting phase separation (oiling out).

Step-by-Step Protocol: Heptane/EtOAc Recrystallization

This protocol minimizes thermal stress on the ethynyl group while ensuring high recovery.

Reagents:

- Crude **2-chloro-5-ethynylaniline** (dried).
- Ethyl Acetate (HPLC Grade).
- Heptane (HPLC Grade).
- Activated Carbon (Optional, for color removal).

Procedure:

- **Dissolution:** Place crude solid in an Erlenmeyer flask. Add the minimum amount of Ethyl Acetate required to dissolve the solid at 60°C. (Do not exceed 65°C).
- **Decolorization (Optional):** If the solution is dark brown/black, add activated carbon (5% w/w), stir for 5 mins at 60°C, and filter hot through a Celite pad.
- **Anti-Solvent Addition:** While keeping the solution warm (50–60°C), slowly add Heptane dropwise.
 - **Visual Cue:** Stop adding Heptane when a faint cloudiness (turbidity) persists and does not disappear upon swirling.
- **Re-clarification:** Add 1–2 drops of Ethyl Acetate to just clear the solution again.
- **Crystallization:**
 - Wrap the flask in a towel (insulation) to allow slow cooling to room temperature. Rapid cooling causes oiling out.
 - Once at room temperature, place in a fridge (4°C) or freezer (-20°C) for 2 hours to maximize yield.

- Isolation: Filter the crystals using vacuum filtration. Wash the cake with cold Heptane (0°C).
- Drying: Dry under high vacuum at 40°C max. (Avoid ovens >80°C due to alkyne polymerization risk).

Troubleshooting & FAQs

Q1: My product is "oiling out" (forming a liquid layer at the bottom) instead of crystallizing. Why?

A: This occurs when the compound separates as a liquid phase before it can nucleate as a solid (Liquid-Liquid Phase Separation).

- Cause: The solution is too concentrated, or the temperature dropped too fast.
- Fix: Re-heat the mixture until homogeneous. Add a small amount of pure solvent (EtOAc) to slightly dilute it. Add a seed crystal of pure product at a temperature just below the saturation point. Cool very slowly (1°C/min).

Q2: The crystals are colored (brown/red). Is this an impurity?

A: Yes. Anilines oxidize easily to form colored quinone-like impurities.

- Fix: If recrystallization doesn't remove the color, wash the dissolved organic layer with Sodium Bisulfite (NaHSO₃) solution prior to recrystallization to reduce oxidized species, or use Activated Charcoal during the hot filtration step.

Q3: Can I use acid-base extraction instead?

A: Yes, this is a robust pre-purification step.

- Dissolve crude in EtOAc.
- Extract with 1M HCl (Aniline goes into water; non-basic impurities stay in EtOAc).
- Separate layers.

- Neutralize aqueous layer with NaHCO_3 or NaOH (keep $T < 20^\circ\text{C}$).
- Extract back into EtOAc, dry, and then recrystallize.

References

- Sigma-Aldrich. **2-Chloro-5-ethynylaniline** Product Data & Safety Sheet. Retrieved from
- Armarego, W. L. F., & Chai, C. L. L. (2013). Purification of Laboratory Chemicals (7th ed.). Butterworth-Heinemann.
- Vogel, A. I. (1989). Vogel's Textbook of Practical Organic Chemistry (5th ed.). Longman Scientific & Technical.
- PubChem. Compound Summary: 2-Chloro-5-nitroaniline (Precursor Data). National Library of Medicine. Retrieved from
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